

Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate

CAS number and chemical structure

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate

Cat. No.: B046582

[Get Quote](#)

Technical Guide: Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate**, a heterocyclic compound of interest in medicinal chemistry and drug development. This document details its chemical identity, structural information, and a method for its synthesis.

Chemical Identity and Structure

Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate is a derivative of piperidine, featuring a pyridin-4-yl group attached to the piperidine nitrogen and an ethyl carboxylate group at the 4-position. While a specific CAS number for the free base is not readily available in public databases, its dihydrochloride salt is recognized as a chemical entity.

Chemical Structure:

The chemical structure consists of a central piperidine ring substituted at the 1-position with a pyridin-4-yl moiety and at the 4-position with an ethyl ester group.

(A visual representation of the chemical structure is described above. Due to current limitations, a 2D chemical structure image cannot be generated here. Please refer to chemical drawing software for a visual depiction based on the name.)

Physicochemical Data

Quantitative data for **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate** is not widely reported.

The following table summarizes the calculated molecular properties and data for a key precursor.

Property	Value	Notes and References
Molecular Formula	C ₁₃ H ₁₈ N ₂ O ₂	Calculated
Molecular Weight	234.30 g/mol	Calculated
CAS Number	Not readily available for free base	The dihydrochloride salt is known[1].

For comparison, the key starting material, Ethyl 4-piperidinecarboxylate (also known as ethyl isonipeptate), has the following properties:

Property	Value	References
CAS Number	1126-09-6	[2]
Molecular Formula	C ₈ H ₁₅ NO ₂	[2]
Molecular Weight	157.21 g/mol	[2]
Boiling Point	204 °C	[3]
Density	1.02 g/mL at 25 °C	[3]

Synthesis

The synthesis of **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate** can be achieved via a nucleophilic aromatic substitution reaction. A plausible synthetic route is inferred from the

preparation of its carboxylic acid precursor, 1-(pyridin-4-yl)piperidine-4-carboxylic acid[4]. This involves the reaction of a halo-pyridine with ethyl 4-piperidinecarboxylate.

Experimental Protocol: Synthesis of 1-(Pyridin-4-yl)piperidine-4-carboxylic Acid

This protocol describes the synthesis of the carboxylic acid precursor, which can be subsequently esterified to yield the target compound. The direct synthesis of the ethyl ester would follow a similar procedure.

Reactants:

- 4-Chloropyridine hydrochloride
- Ethyl isonipecotate (Ethyl 4-piperidinecarboxylate)
- Triethylamine
- Ethanol
- Water

Procedure:[4]

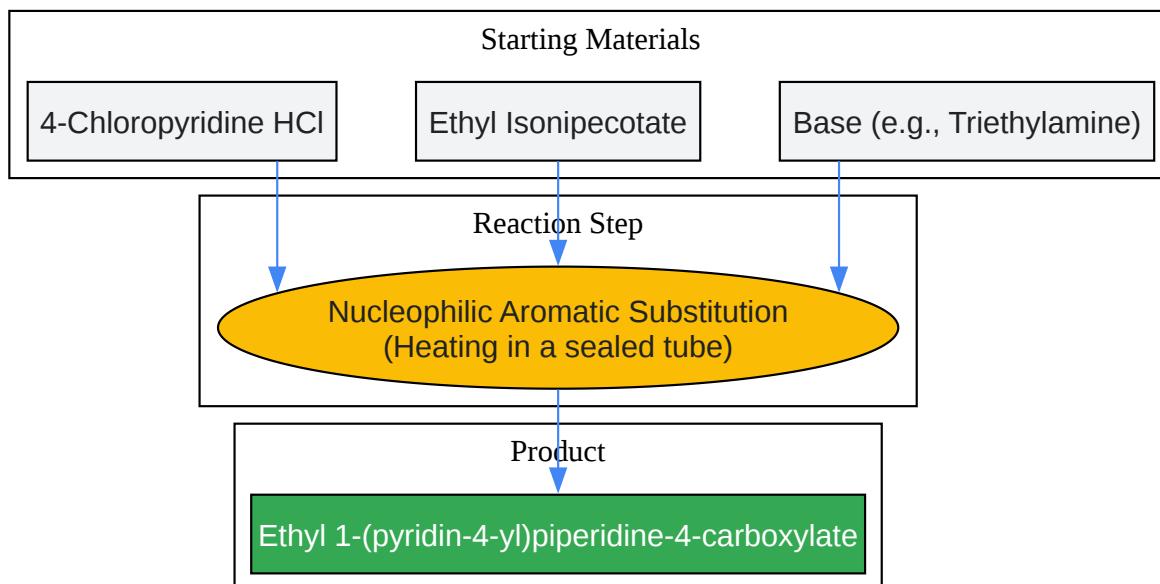
- Dissolve 4-Chloropyridine hydrochloride (9.55 g) and triethylamine (26.0 ml) in a mixture of ethanol (10 ml) and water (30 ml).
- To this solution, add ethyl isonipecotate (10.00 g).
- Heat the reaction mixture in a sealed tube at 150°C for 96 hours.
- After cooling, add ethanol to the reaction solution and remove any insoluble materials by filtration.
- Concentrate the filtrate under reduced pressure.
- Suspend the resulting residue in chloroform and collect the precipitate by filtration.

- Recrystallize the product from a water-N,N-dimethylformamide mixture to yield 1-(pyridin-4-yl)piperidine-4-carboxylic acid.

To obtain the target compound, **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate**, this carboxylic acid would then undergo esterification with ethanol in the presence of an acid catalyst. Alternatively, the initial reaction could be performed under anhydrous conditions to favor the direct formation of the ethyl ester.

Logical Workflow for Synthesis

The synthesis can be visualized as a two-step logical process, starting from the key reactants.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate dihydrochloride|BLD Pharm [bldpharm.com]
- 2. Ethyl piperidine-4-carboxylate [webbook.nist.gov]
- 3. Ethyl 4-piperidinecarboxylate | 1126-09-6 [chemicalbook.com]
- 4. 1-(PYRIDIN-4-YL)-PIPERIDINE-4-CARBOXYLIC ACID synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [Ethyl 1-(pyridin-4-yl)piperidine-4-carboxylate CAS number and chemical structure]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b046582#ethyl-1-pyridin-4-yl-piperidine-4-carboxylate-cas-number-and-chemical-structure>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com